

Methoxymethyltrimethylsilane: A Comprehensive Technical Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: Methoxymethyltrimethylsilane

Cat. No.: B088755

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety and handling guidelines for the laboratory use of **Methoxymethyltrimethylsilane** (CAS No. 14704-14-4). The information compiled is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound. This guide includes a summary of physicochemical properties, hazard classifications, personal protective equipment recommendations, emergency procedures, and a general experimental protocol for its application as a protecting group.

Physicochemical and Hazard Data

Methoxymethyltrimethylsilane is a highly flammable liquid and vapor that requires careful handling in a laboratory setting. It is classified as a skin and eye irritant and may cause respiratory irritation.^{[1][2][3][4][5]} The following tables summarize the available quantitative data for this compound.

Table 1: Physicochemical Properties of **Methoxymethyltrimethylsilane**

Property	Value	Source(s)
CAS Number	14704-14-4	[1] [2] [3] [4] [6]
Molecular Formula	C ₅ H ₁₄ OSi	[1] [3] [4] [6]
Molecular Weight	118.25 g/mol	[1] [3] [4]
Boiling Point	83 °C at 740 mmHg	[2]
Density	0.758 g/mL at 25 °C	[2]
Flash Point	-6 °C (closed cup)	[2]
Refractive Index	n ₂₀ /D 1.39	[2]

Table 2: Hazard Classifications for **Methoxymethyltrimethylsilane**

Hazard Classification	Category	Source(s)
Flammable Liquids	2	[1] [2] [3]
Skin Corrosion/Irritation	2	[1] [2] [3]
Serious Eye Damage/Eye Irritation	2A	[1] [3]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	[1] [2] [3]

Table 3: Toxicological and Flammability Data

Data Point	Value	Notes
Acute Oral Toxicity (LD50)	Data not available	Safety Data Sheets indicate that the acute toxicity is unknown. [1]
Acute Inhalation Toxicity (LC50)	Data not available	Safety Data Sheets indicate that the acute toxicity is unknown. [1]
Acute Dermal Toxicity (LD50)	Data not available	Safety Data Sheets indicate that the acute toxicity is unknown. [1]
Lower Explosive Limit (LEL)	Data not available	
Upper Explosive Limit (UEL)	Data not available	

Note: The absence of specific toxicological and flammability limit data underscores the need for cautious handling and adherence to stringent safety protocols.

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **Methoxymethyltrimethylsilane** to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)
- Skin Protection:
 - Gloves: Wear chemically resistant gloves (e.g., nitrile or neoprene).
 - Clothing: A flame-retardant lab coat and closed-toe shoes are required.[\[1\]](#)
- Respiratory Protection: If working outside of a fume hood or in an area with inadequate ventilation, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[\[1\]](#)

Handling and Storage

Strict adherence to proper handling and storage procedures is crucial to minimize risks.

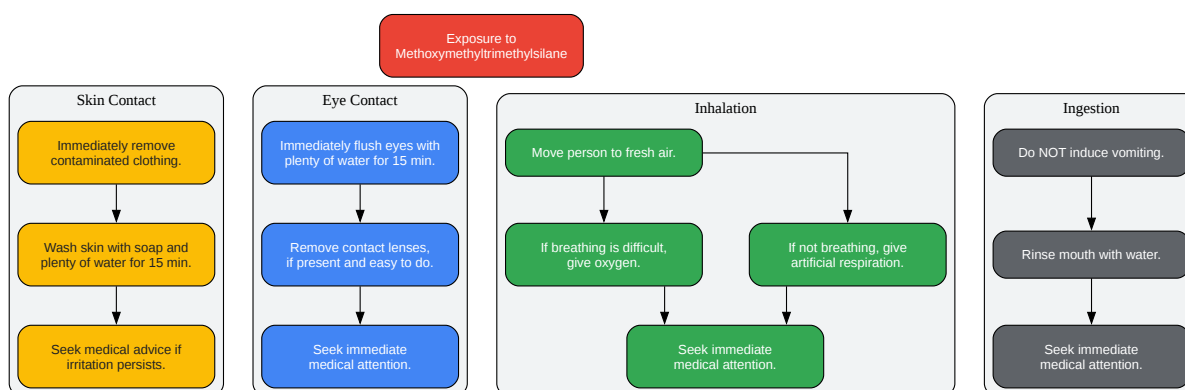
- Handling:
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
 - Keep away from all sources of ignition, including heat, sparks, and open flames.[\[1\]](#)
 - Use non-sparking tools and explosion-proof equipment.[\[1\]](#)
 - Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)
 - Avoid breathing vapors or mist.[\[1\]](#)
 - Prevent contact with skin and eyes.[\[1\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
 - Keep in a flammable liquids storage cabinet.
 - Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

Emergency Procedures

In the event of an emergency, follow these procedures promptly.

First Aid Measures

The following diagram outlines the initial steps to take in case of exposure.



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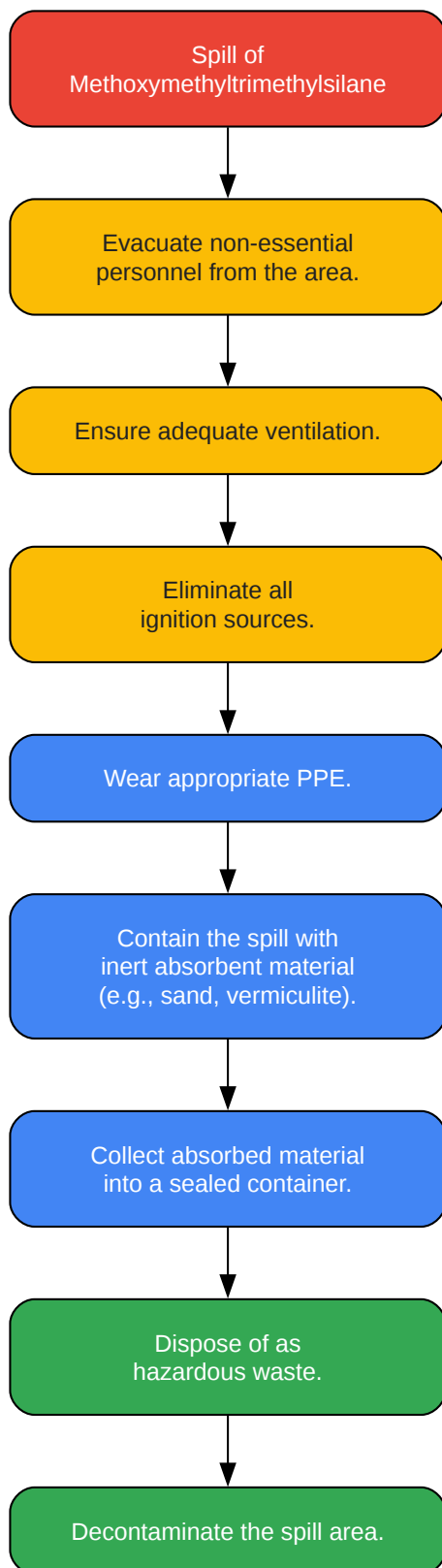
Caption: First aid procedures for exposure to **Methoxymethyltrimethylsilane**.

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: The vapor is heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.[1]
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[1]

Accidental Release Measures

The following workflow should be followed in the event of a spill.



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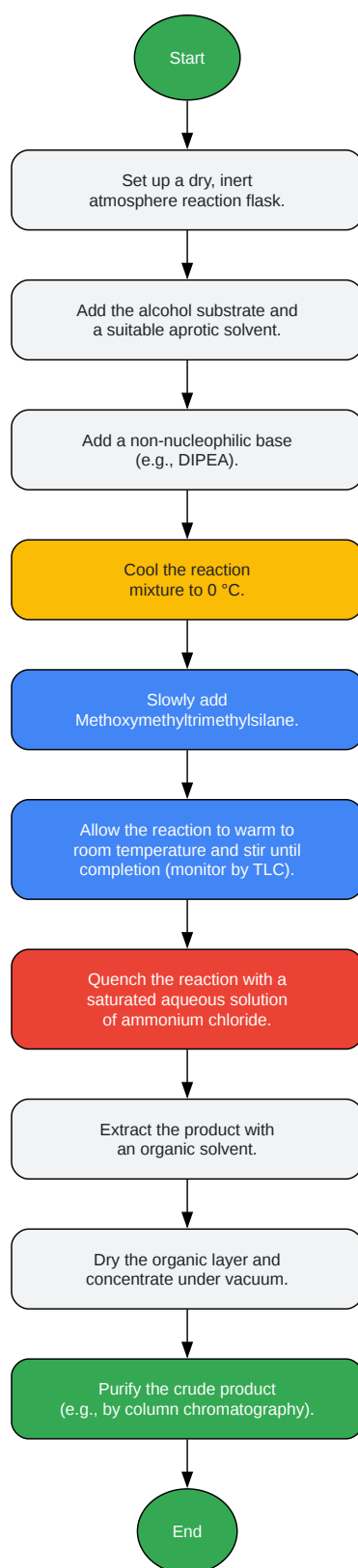
Caption: Workflow for responding to a **Methoxymethyltrimethylsilane** spill.

Experimental Protocols

Methoxymethyltrimethylsilane is commonly used in organic synthesis as a reagent for the protection of alcohols as methoxymethyl (MOM) ethers. The following is a general, representative protocol for this application. Note: This is a generalized procedure and may require optimization for specific substrates. Always conduct a thorough literature search for procedures tailored to your specific reaction.

General Protocol for the Protection of an Alcohol as a MOM Ether

This protocol is based on the general principles of silyl ether chemistry and the known reactivity of related compounds.



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